

Essential Safety and Logistical Information for Handling 5-Fluoropicolinamide (PIM447)

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Compound of Interest

Compound Name: **5-Fluoropicolinamide**

Cat. No.: **B1323424**

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This document provides crucial safety protocols, operational guidelines, and disposal plans for the handling of N-(4-((1R,3S,5S)-3-Amino-5-methylcyclohexyl)pyridin-3-yl)-6-(2,6-difluorophenyl)-**5-fluoropicolinamide**, also known as PIM447 or LGH447. Adherence to these procedures is vital for ensuring personnel safety and maintaining experimental integrity. PIM447 is a potent, orally available, and selective pan-PIM kinase inhibitor.[1][2][3] While a specific Safety Data Sheet (SDS) for the free base is not readily available, an SDS for PIM-447 dihydrochloride indicates it is not classified as a hazardous substance or mixture.[4] However, due to its potent biological activity as a kinase inhibitor that induces apoptosis, it is prudent to handle it with a high degree of caution.[1][5][6]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory to prevent exposure through inhalation, dermal contact, or accidental ingestion. The following table summarizes the required PPE for handling PIM447.

PPE Category	Item	Specifications	Rationale
Hand Protection	Nitrile Gloves	Powder-free, disposable.	Prevents direct skin contact and absorption.
Body Protection	Laboratory Coat	Long-sleeved, properly fitted.	Protects skin and personal clothing from contamination.
Eye & Face Protection	Safety Goggles with Side-Shields	ANSI Z87.1 compliant.	Protects eyes from splashes of solutions or airborne powder.
Respiratory Protection	Not generally required	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if dust or aerosols are generated.	To prevent inhalation of the compound, particularly when handling the solid form.

Operational Plans: Step-by-Step Handling Procedures

Strict adherence to the following procedures will minimize the risk of exposure and ensure the integrity of the compound.

Preparation and Weighing of Solid Compound

- Designated Area: All handling of solid PIM447 should be conducted in a designated area, such as a chemical fume hood or a ventilated balance enclosure, to control airborne particles.
- Don PPE: Before handling the compound, put on all required PPE as detailed in the table above.

- Static Control: Use an anti-static weigh boat and grounding techniques to prevent dispersal of the powder.
- Weighing: Carefully weigh the desired amount of the compound. Avoid creating dust.
- Cleaning: After weighing, decontaminate the balance and surrounding surfaces with a suitable solvent (e.g., 70% ethanol) and dispose of all contaminated materials as hazardous waste.

Preparation of Solutions

- Solvent Handling: PIM447 is soluble in DMSO.[\[7\]](#) Handle all solvents in a well-ventilated area, preferably within a fume hood.
- Dissolution: Add the solvent to the solid compound slowly to avoid splashing. Ensure the container is securely capped before agitation.
- Labeling: Clearly label the solution with the compound name, concentration, solvent, and date of preparation.

Experimental Use

- Containment: Conduct all experiments involving PIM447 in a manner that minimizes the generation of aerosols or splashes.
- Avoid Contamination: Use dedicated equipment where possible. If not feasible, thoroughly decontaminate all reusable equipment after use.

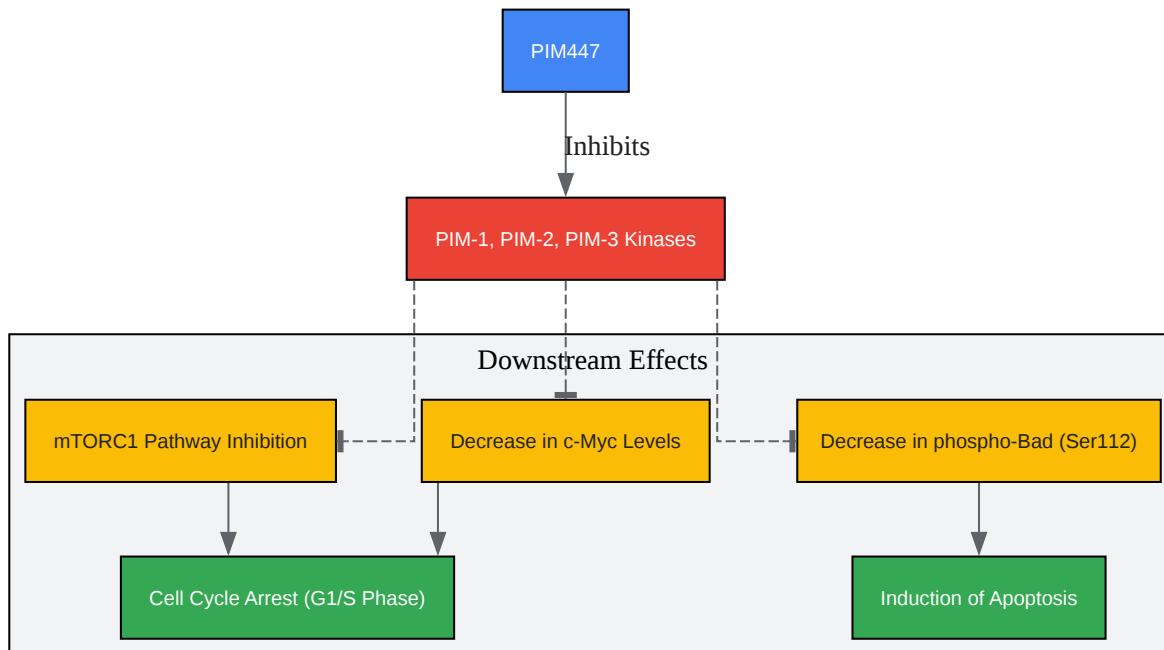
Disposal Plans

Proper disposal of PIM447 and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Stream	Disposal Procedure
Unused Solid Compound	Collect in a clearly labeled, sealed container for chemical waste. Do not mix with other waste streams.
Unused or Waste Solutions	Collect in a labeled, leak-proof container designated for hazardous liquid waste. Do not pour down the drain.
Contaminated Labware (Disposable)	Place items such as gloves, pipette tips, and weigh boats in a designated hazardous waste container.
Contaminated Labware (Reusable)	Decontaminate using an appropriate solvent in a fume hood. Collect the rinse solvent as hazardous liquid waste.
Spill Cleanup Materials	Absorb spills with an inert material and collect in a sealed container for hazardous waste. Clean the spill area with a suitable decontaminating solution.

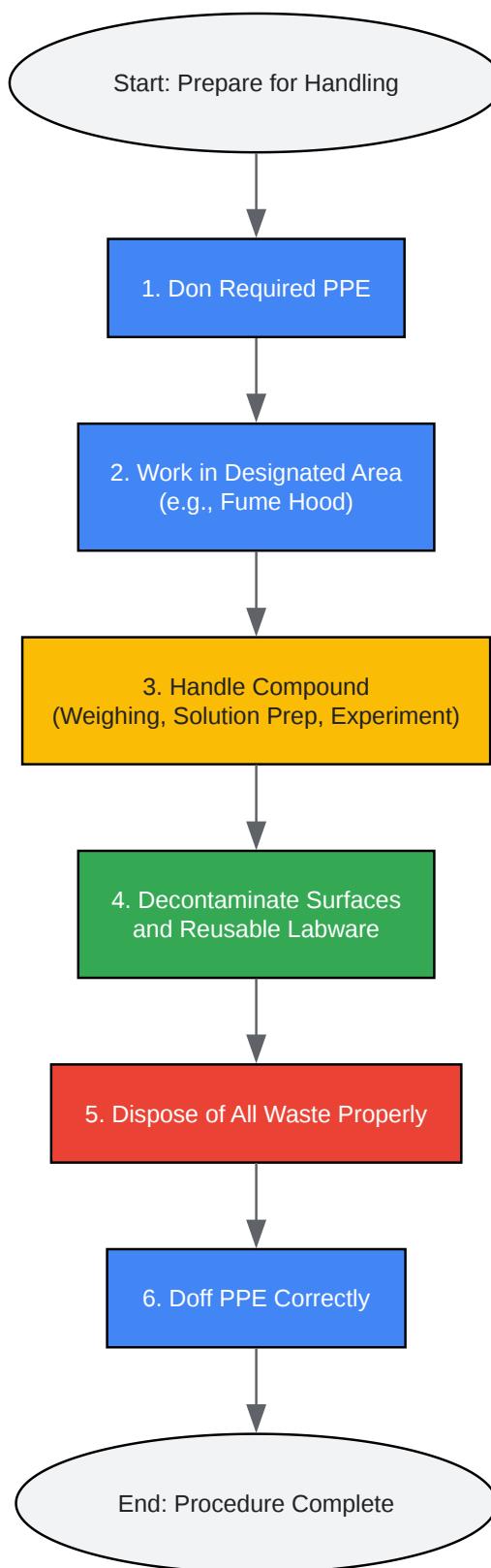
Visualizing the Mechanism of Action and Handling Workflow

To aid in understanding the compound's biological impact and the necessary safety procedures, the following diagrams are provided.



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Caption: PIM447 inhibits PIM kinases, leading to downstream effects that induce cell cycle arrest and apoptosis.



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Caption: A step-by-step workflow for the safe handling of **5-Fluoropicolinamide (PIM447)**.

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